

Benchmarking New RNF114 Ligands: A Comparative Guide to Nimbolide and EN219

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RNF114 ligand 1

Cat. No.: B2754916

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of known ligands for the E3 ubiquitin ligase RNF114, with a focus on the natural product Nimbolide and the synthetically derived covalent ligand EN219. We present a detailed analysis of their binding mechanisms, inhibitory activities, and their application in the development of Proteolysis Targeting Chimeras (PROTACs) for targeted protein degradation. This guide is intended to serve as a valuable resource for researchers in the field of targeted protein degradation and drug discovery, providing the necessary data and protocols to inform the development of novel RNF114-based therapeutics.

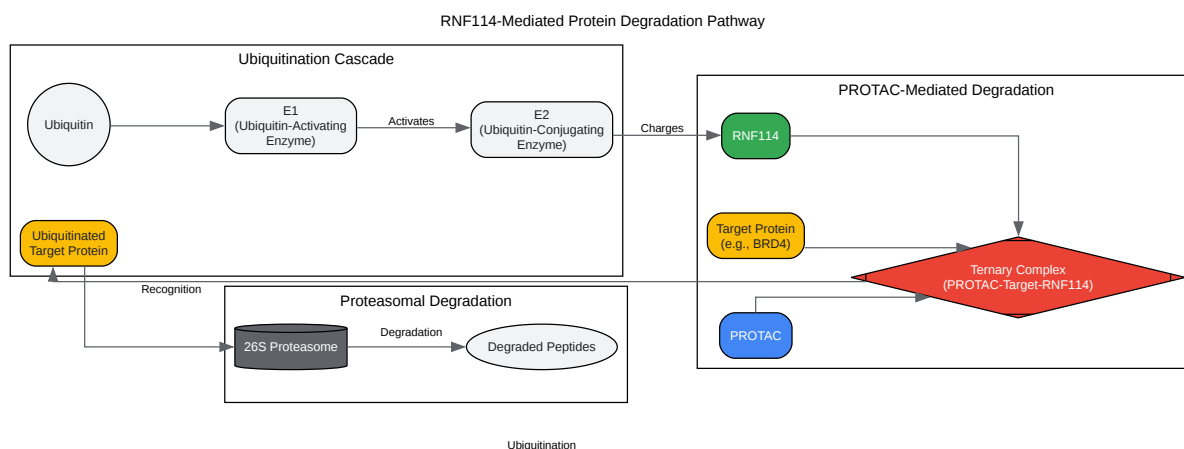
Quantitative Data Summary

The following table summarizes the key quantitative data for the known RNF114 ligands and their derived PROTACs. This data provides a basis for comparing the potency and efficacy of these compounds.

Ligand/P ROTAC	Ligand Type	Target	IC50 (RNF114 Inhibition)	DC50 (Target Degradati on)	Dmax (Maximu m Degradati on)	Cell Line
Nimbolide	Natural Product, Covalent	RNF114	Not Reported	-	-	-
EN219	Synthetic, Covalent	RNF114	470 nM[1] [2][3]	-	-	-
XH2 (Nimbolide- JQ1)	PROTAC	BRD4	-	Not Quantified	-	231MFP
ML 2-14 (EN219- JQ1)	PROTAC	BRD4 (long isoform)	-	36 nM	>90%	231MFP
ML 2-14 (EN219- JQ1)	PROTAC	BRD4 (short isoform)	-	14 nM	>90%	231MFP

RNF114 Signaling Pathway in Targeted Protein Degradation

RNF114 is a RING E3 ubiquitin ligase that plays a crucial role in the ubiquitin-proteasome system. In the context of targeted protein degradation, PROTACs containing an RNF114 ligand bring a target protein in proximity to RNF114, leading to the target's ubiquitination and subsequent degradation by the proteasome. A key signaling pathway involving RNF114, particularly in cancer, is its role in the DNA damage response, where it targets proteins like PARP1 for degradation.



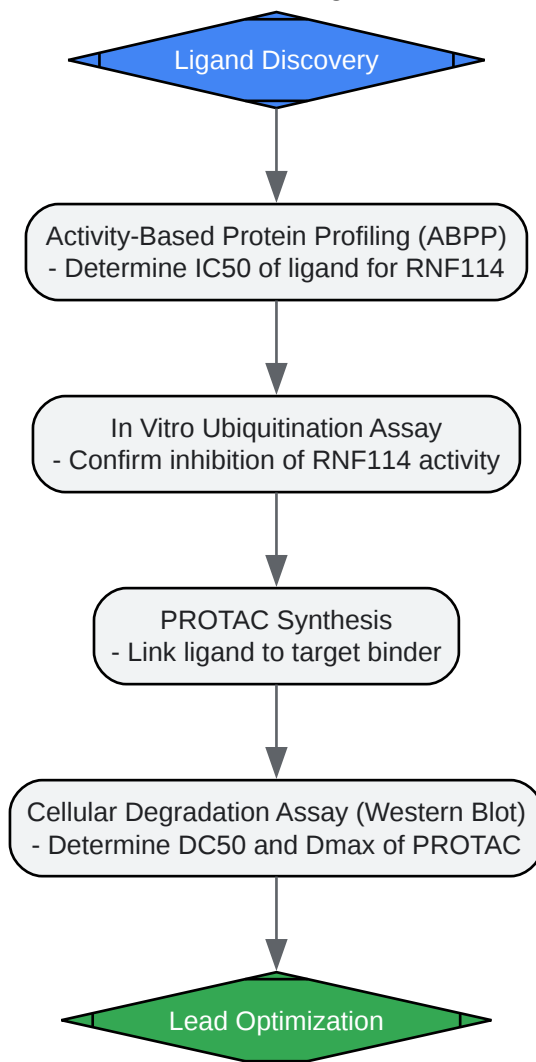
[Click to download full resolution via product page](#)

Caption: RNF114 signaling pathway in PROTAC-mediated protein degradation.

Experimental Workflow for Ligand Evaluation

The evaluation of new RNF114 ligands and their corresponding PROTACs involves a series of biochemical and cellular assays to determine their binding affinity, inhibitory activity, and degradation efficiency.

Experimental Workflow for RNF114 Ligand and PROTAC Evaluation



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for evaluating new RNF114 ligands.

Logical Comparison of Nimbolide and EN219

This diagram illustrates the key points of comparison between the natural product Nimbolide and the synthetic ligand EN219.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The E3 ubiquitin ligase RNF114 and TAB1 degradation are required for maternal-to-zygotic transition - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. reactionbiology.com [reactionbiology.com]
- To cite this document: BenchChem. [Benchmarking New RNF114 Ligands: A Comparative Guide to Nimbolide and EN219]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2754916#benchmarking-new-rnf114-ligands-against-known-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com